

# Personal protective equipment for handling Propiolamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Propiolamide

Cat. No.: B017871

[Get Quote](#)

## Essential Safety and Handling Guide for Propiolamide

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Propiolamide** (CAS 7341-96-0). Adherence to these procedures is vital for ensuring laboratory safety and minimizing risk.

## Hazard Identification and Safety Data

**Propiolamide** is a chemical that requires careful handling due to its potential health hazards. It is classified as an irritant and is harmful if swallowed.<sup>[1][2]</sup> Below is a summary of its key hazard information.

Identifier	Information	Reference
CAS Number	7341-96-0	[2]
Molecular Formula	C3H3NO	
Molecular Weight	69.06 g/mol	[2][3]
Appearance	Solid	
Melting Point	57-62 °C	
Signal Word	Warning	[2]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[1][4]
Precautionary Statements	P261, P264, P270, P301+P312, P302+P352, P305+P351+P338	[2]
Storage Temperature	2-8°C	

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to prevent exposure when handling **Propiolamide**. The following PPE should be worn at all times.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Must be worn at all times to protect from splashes. Should meet ANSI Z.87.1 standards.
Face Shield	Recommended when there is a significant risk of splashing or when handling larger quantities. <a href="#">[5]</a>	
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. <a href="#">[6]</a> Always inspect gloves for tears or holes before use.
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect street clothes from contamination. <a href="#">[6]</a>
Respiratory Protection	NIOSH-approved respirator	Use in a well-ventilated area. If dust or aerosols may be generated, a respirator is necessary. <a href="#">[5]</a> <a href="#">[6]</a>

## Operational Plan: Step-by-Step Handling Procedure

A systematic workflow is essential for the safe handling of **Propiolamide**.

Preparation:

- Risk Assessment: Before starting any work, conduct a thorough risk assessment for the planned experiment.
- PPE: Put on all required personal protective equipment as detailed in the table above.[\[6\]](#)
- Workspace: Ensure your workspace is clean, uncluttered, and located in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)

#### Handling:

- Weighing: When weighing the solid compound, do so in a fume hood or an enclosure that prevents dust from spreading.[\[6\]](#)
- Avoid Inhalation: Take care to avoid creating and inhaling dust.[\[1\]](#)[\[7\]](#)
- Spill Prevention: Handle the chemical carefully to prevent spills.

#### In Case of a Spill:

- Evacuate: If the spill is large, evacuate the immediate area.[\[6\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[6\]](#)
- Contain: For small spills, use an inert absorbent material to contain the substance.[\[6\]](#)
- Clean-up: Sweep up the spilled material and place it in a suitable, sealed container for disposal.[\[7\]](#)

## Disposal Plan

**Propiolamide** and any contaminated materials must be disposed of as hazardous waste.

#### Waste Collection:

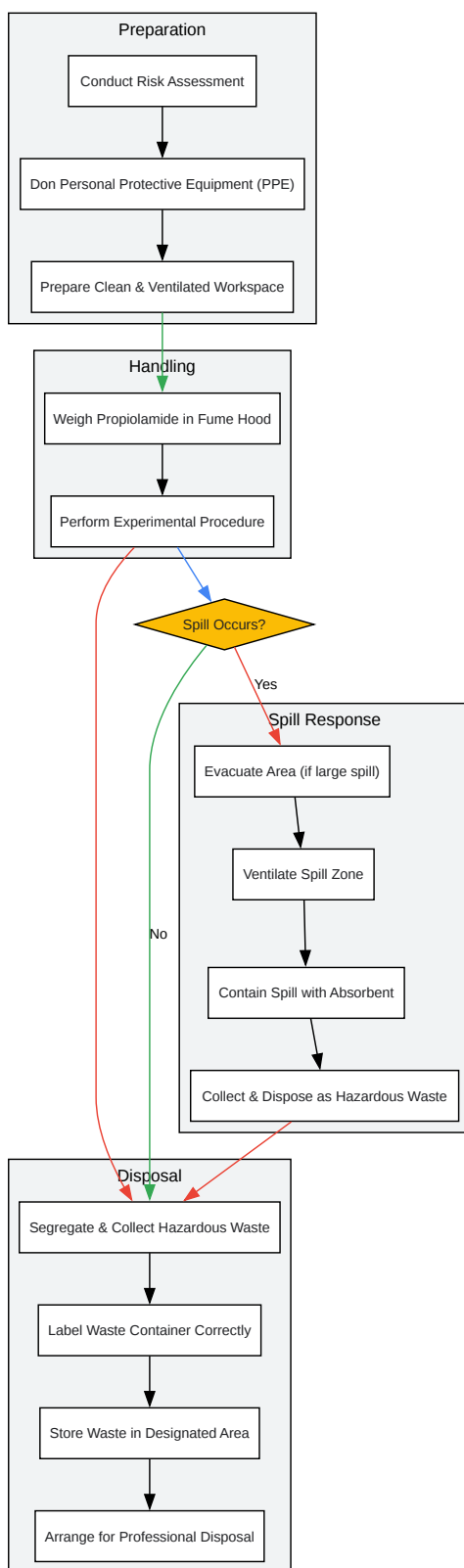
- Solid Waste: Collect unused **Propiolamide** and any contaminated solids (e.g., gloves, weighing paper) in a designated, clearly labeled hazardous waste container.[\[8\]](#)[\[9\]](#)
- Liquid Waste: If **Propiolamide** is dissolved in a solvent, collect the solution in a designated, leak-proof container for hazardous liquid waste. Do not mix with incompatible waste streams.[\[8\]](#)
- Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name "**Propiolamide**" and associated hazards.[\[8\]](#)[\[10\]](#)

#### Disposal Procedure:

- Storage: Store waste containers in a designated, secure area away from incompatible materials.[\[9\]](#)[\[11\]](#)
- Arrangement for Disposal: Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for pickup and disposal.[\[8\]](#)
- Regulatory Compliance: Ensure all disposal activities comply with local, state, and federal regulations.[\[9\]](#)

## Safe Handling Workflow

The following diagram illustrates the standard operational workflow for safely handling **Propiolamide**.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. Propiolamide | CAS#:7341-96-0 | Chemsrce [chemsrc.com]
- 3. scbt.com [scbt.com]
- 4. Propiolamide, 96% 250 mg | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 6. benchchem.com [benchchem.com]
- 7. spectrumchemical.com [spectrumchemical.com]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- 10. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 11. Chemical Safety, Storage and Management – UF | EHS [ehs.ufl.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling Propiolamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b017871#personal-protective-equipment-for-handling-propiolamide]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)